

# Technical Whitepaper: 5-Chloro-3-methylpyridazine Hydrochloride

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## Compound of Interest

Compound Name: 5-chloro-3-methylpyridazine  
hydrochloride

CAS No.: 2153472-96-7

Cat. No.: B6247043

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## Structural Analysis, Synthetic Pathways, and Reactivity Profile for Drug Discovery[1]

### Executive Summary

**5-Chloro-3-methylpyridazine hydrochloride** (CAS: 2153472-96-7) is a critical heterocyclic building block in medicinal chemistry, particularly for the development of kinase inhibitors and agrochemicals. As a 1,2-diazine scaffold, it offers a unique electronic profile compared to its pyridine analogues. This guide focuses on the specific isomer where the chlorine atom is at the beta position (C5) and the methyl group is at the alpha position (C3), distinguishing it from its more reactive isomer, 3-chloro-5-methylpyridazine.[1] The hydrochloride salt form is preferred for its enhanced stability and crystallinity, mitigating the volatility and hygroscopicity of the free base.

## Chemical Identity & Structural Analysis

The regiochemistry of substituted pyridazines is often a source of confusion in commercial catalogs. It is vital to distinguish between the two primary isomers:

- Target Compound: 5-Chloro-3-methylpyridazine (Cl at C5, Me at C3).<sup>[2]</sup>
- Isomer: 3-Chloro-5-methylpyridazine (Cl at C3, Me at C5).

In the target compound, the chlorine atom resides at the meta position relative to the N1 nitrogen, rendering it electronically distinct. The C3-methyl group is activated by the adjacent N2 nitrogen, making it susceptible to lateral deprotonation.

## Physicochemical Properties (HCl Salt)

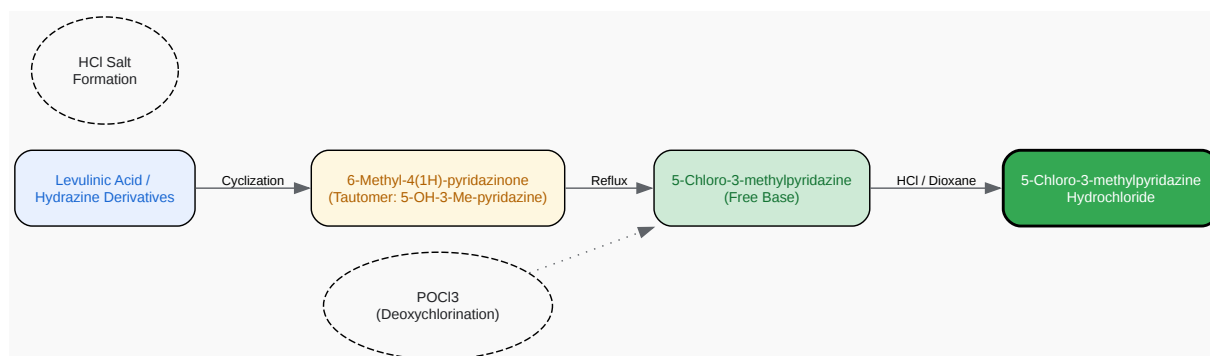
| Property               | Value / Description                                                    |
|------------------------|------------------------------------------------------------------------|
| CAS Number (HCl)       | 2153472-96-7                                                           |
| CAS Number (Free Base) | 808773-40-2                                                            |
| Molecular Formula      | C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub> <sup>[1][3]</sup> · HCl |
| Molecular Weight       | 165.02 g/mol (Salt); 128.56 g/mol (Base)                               |
| Appearance             | White to off-white crystalline solid                                   |
| Solubility             | Soluble in water, DMSO, Methanol; Sparingly soluble in DCM             |
| pKa (Conjugate Acid)   | ~2.5 (Pyridine-like N protonation)                                     |
| H-Bond Acceptors       | 2 (N1, N2)                                                             |

## Synthetic Routes

The synthesis of 5-chloro-3-methylpyridazine typically avoids direct chlorination of the ring, which lacks regioselectivity. The preferred industrial route involves the deoxychlorination of a specific pyridazinone precursor.

## Primary Synthetic Pathway

The most reliable method proceeds via the 5-hydroxy-3-methylpyridazine (tautomer of 6-methyl-4(1H)-pyridazinone) intermediate. This precursor is treated with phosphoryl chloride (POCl<sub>3</sub>) to install the chlorine atom.<sup>[1]</sup>



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Figure 1: Synthetic pathway from acyclic precursors to the hydrochloride salt via the pyridazinone intermediate.[1]

## Reactivity Profile

The reactivity of 5-chloro-3-methylpyridazine is dominated by the electron-deficient nature of the 1,2-diazine ring. However, the C5 position is beta to the nitrogens, making it less electrophilic than the C3/C6 positions.

## Nucleophilic Aromatic Substitution ( $S_NAr$ )

Unlike 3-chloropyridazines, which react rapidly with nucleophiles due to the alpha-nitrogen effect, the 5-chloro isomer reacts more sluggishly.

- Mechanism: Addition-Elimination.
- Conditions: Requires elevated temperatures or strong nucleophiles (e.g., NaOMe, amines in DMF/DMSO at  $>80^{\circ}\text{C}$ ).<sup>[1]</sup>
- Regioselectivity: High.<sup>[4][5]</sup> The C5 position is the only leaving group site, avoiding the mixture of isomers often seen in pyridine chemistry.

## Palladium-Catalyzed Cross-Coupling (Suzuki/Buchwald)

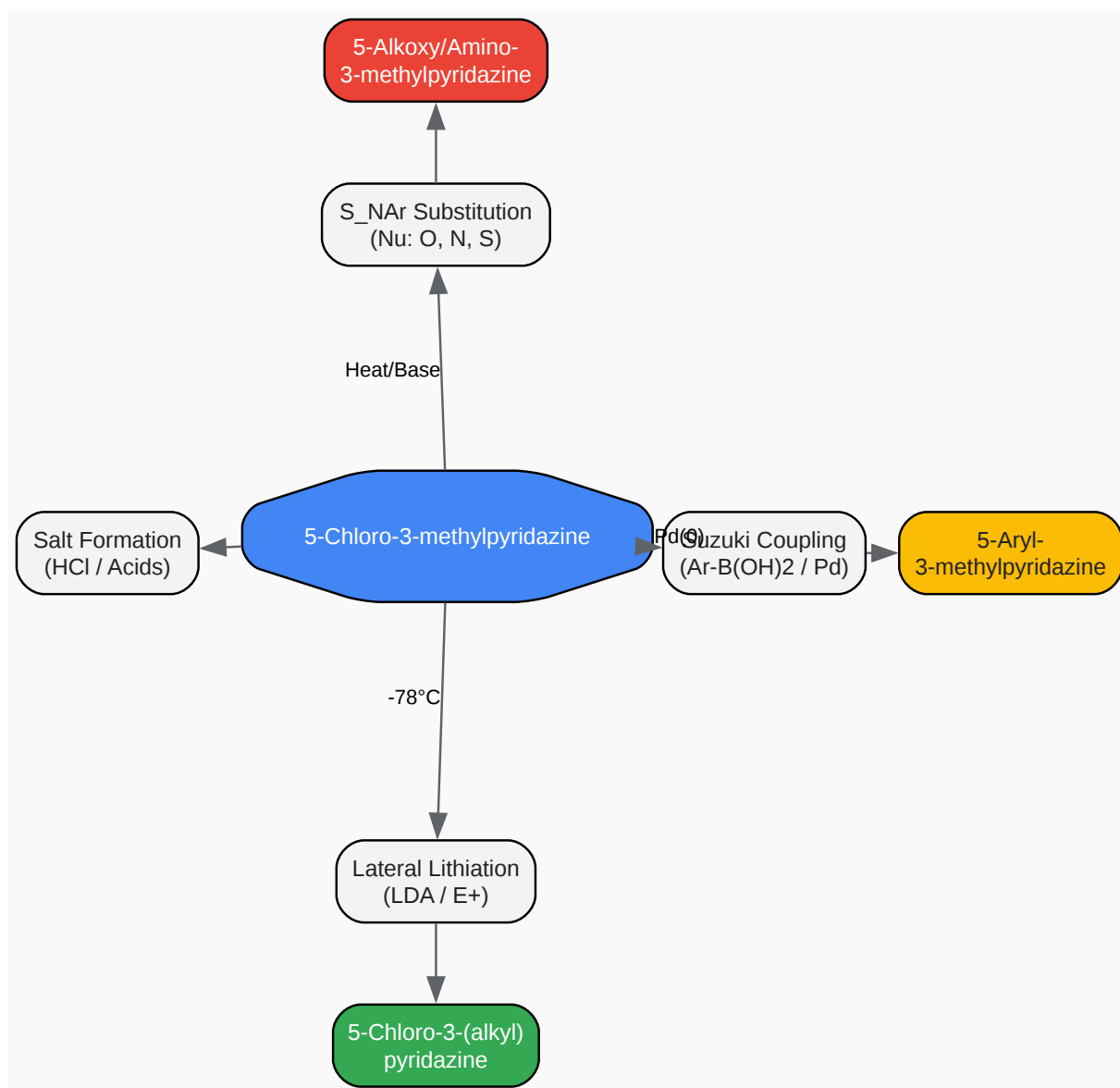
This is the most valuable transformation for drug discovery.<sup>[1]</sup> The C5-Cl bond is an excellent handle for Pd-catalyzed coupling.

- Suzuki-Miyaura: Couples with aryl/heteroaryl boronic acids.
  - Catalyst: Pd(dppf)Cl<sub>2</sub> or Pd(PPh<sub>3</sub>)<sub>4</sub>.<sup>[1]</sup>
  - Base: K<sub>2</sub>CO<sub>3</sub> or Cs<sub>2</sub>CO<sub>3</sub>.
  - Solvent: Dioxane/Water or Toluene/Ethanol.
- Buchwald-Hartwig: Couples with amines to form C-N bonds, often preferred over S<sub>N</sub>Ar for sterically hindered amines.

## Lateral Lithiation (C-H Activation)

The methyl group at C3 is "lateral" to the N=N bond.<sup>[1]</sup> The electron-withdrawing ring increases the acidity of the methyl protons.

- Reagent: Lithium Diisopropylamide (LDA) or LiTMP at -78°C.
- Electrophiles: Aldehydes, alkyl halides, or deuterium sources.
- Note: The 5-chloro group is generally stable to lithiation conditions if the temperature is strictly controlled, though "halogen dance" or benzyne-like mechanisms are potential side reactions if allowed to warm.



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Figure 2: Divergent reactivity map showing the three primary functionalization vectors.[1]

## Handling, Stability & Safety

- Storage: The hydrochloride salt is hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.

- **Stability:** The free base is prone to sublimation and oxidation over time. The HCl salt stabilizes the pyridine-like nitrogen, preventing degradation.
- **Safety Hazards (GHS):**
  - H302: Harmful if swallowed.
  - H315/H319: Causes skin and serious eye irritation.
  - H335: May cause respiratory irritation.
  - Precaution: Use standard PPE (gloves, goggles, fume hood).[1] Avoid dust formation.

## References

- PubChem.**5-chloro-3-methylpyridazine hydrochloride** (Compound). National Library of Medicine. Available at: [\[Link\]](#)[1]
- Coates, W. J., & McKillop, A. (1992).[1] Synthesis of 3(2H)-pyridazinones. Comprehensive Heterocyclic Chemistry. (General reference for pyridazinone-to-chloropyridazine conversion).
- Maes, B. U., & Lemi re, G. L. (2002).[1] Kinetic study of nucleophilic aromatic substitution of chloropyridazines. Journal of Organic Chemistry. (Mechanistic insight into S<sub>N</sub>Ar rates of 3-Cl vs 5-Cl isomers).

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## Sources

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- [4. Pyridazine synthesis \[organic-chemistry.org\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
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